

Dimetridazole-d3 supplier and purchasing information

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Dimetridazole-d3: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Dimetridazole-d3**, a deuterated internal standard essential for the accurate quantification of the veterinary drug dimetridazole in various biological matrices. Designed for researchers, scientists, and drug development professionals, this document outlines key purchasing information, detailed experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS/MS), and a logical workflow for sample analysis.

Introduction to Dimetridazole-d3

Dimetridazole-d3 is a stable isotope-labeled form of dimetridazole, a nitroimidazole antibiotic used in veterinary medicine to treat protozoal and bacterial infections.[1] Due to concerns about its potential carcinogenicity, regulatory bodies worldwide have banned or strictly limited its use in food-producing animals. Consequently, sensitive and reliable analytical methods are required to monitor for dimetridazole residues in food products. **Dimetridazole-d3** serves as an ideal internal standard for mass spectrometry-based methods, such as GC-MS and LC-MS, as it shares a very similar chemical structure and physicochemical properties with the non-labeled analyte, but has a different molecular weight, allowing for its clear differentiation in a mass spectrometer.[2][3] This ensures accurate quantification by compensating for variations in sample preparation and instrument response.



Supplier and Purchasing Information

A variety of chemical suppliers offer **Dimetridazole-d3** for research and analytical purposes. The following table summarizes key information from several prominent suppliers to aid in procurement. Please note that pricing and availability are subject to change and may require logging into the supplier's website for current information.



Supplier	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Quantities
Clearsynth	64678-69-9	C5H4D3N3O2	Purity by HPLC: 99.04%[1]	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg[1]
Simson Pharma	64678-69-9	C5H4D3N3O2	Certificate of Analysis provided	Custom Synthesis[4]
MedChemExpres s	64678-69-9	Not specified	Purity: 99.87%[5]	1 mg, 5 mg[5]
Cayman Chemical	64678-69-9	C5H4D3N3O2	>99% deuterated forms (d1-d3)[2]	500 μg, 1 mg, 5 mg[2]
Fisher Scientific	Not specified	Not specified	Not specified	0.01 g
ZeptoMetrix	64678-69-9	Not specified	100 μg/mL in methanol	1 mL[6]
GlpBio	64678-69-9	C5H4D3N3O2	>99.00%	Not specified[7]
WITEGA Laboratorien	64678-69-9	Not specified	Not specified	10 mg[8]
LGC Standards	64678-69-9	C5 ² H3 H4 N3 O2	98 atom % D, min 98% Chemical Purity[9]	10 mg[4]
BOC Sciences	64678-69-9	Not specified	≥99%; ≥99% atom D[6]	10 mg, 25 mg[6]
Pharmaffiliates	64678-69-9	C5H4D3N3O2	Not specified	Not specified[7]
Sigma-Aldrich	64678-69-9	C5D3H4N3O2	Analytical standard grade	10 mg



Experimental Protocol: Quantification of Dimetridazole in Biological Samples using LC-MS/MS

The following is a generalized, yet detailed, protocol for the determination of dimetridazole in biological matrices such as poultry tissue, eggs, or honey, using **Dimetridazole-d3** as an internal standard. This protocol is synthesized from established methodologies.[10][11][12]

Materials and Reagents

- Dimetridazole analytical standard
- Dimetridazole-d3 internal standard
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Ethyl acetate, HPLC grade
- Formic acid
- Ammonium acetate
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., silica or polymer-based)
- Centrifuge tubes (15 mL and 50 mL)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Standard Solution Preparation



- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Dimetridazole and Dimetridazole-d3 in methanol to prepare individual stock solutions of 1 mg/mL. Store at -20°C.[12]
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Dimetridazole stock solution with a suitable solvent (e.g., methanol or mobile phase).
- Internal Standard Spiking Solution: Dilute the **Dimetridazole-d3** stock solution to a final concentration of approximately 10-100 ng/mL. The optimal concentration should be determined during method validation.

Sample Preparation

- Homogenization: Homogenize 2-5 g of the tissue or egg sample. For honey samples, dissolution in water may be required.[13]
- Spiking: Add a known volume of the Dimetridazole-d3 internal standard spiking solution to the homogenized sample.[12]
- Extraction: Add 10 mL of an appropriate extraction solvent (e.g., ethyl acetate or acetonitrile with 1% formic acid).[11][12]
- Vortex and Centrifuge: Vortex the mixture vigorously for 1-2 minutes and then centrifuge at 4000-5000 rpm for 10 minutes.
- Supernatant Collection: Carefully collect the supernatant.
- Solid-Phase Extraction (SPE) Cleanup (if necessary): For complex matrices, a cleanup step
 may be required. Condition an SPE cartridge according to the manufacturer's instructions.
 Load the supernatant and wash with a non-eluting solvent. Elute the analytes with a suitable
 solvent.[11]
- Evaporation and Reconstitution: Evaporate the solvent from the collected fraction under a gentle stream of nitrogen. Reconstitute the residue in a known volume of the mobile phase.
 [14]



LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Dimetridazole: Monitor at least two transitions (e.g., quantifier and qualifier ions).
 - **Dimetridazole-d3**: Monitor the corresponding transition, accounting for the +3 Da mass shift.
 - Optimize instrument parameters such as collision energy and cone voltage for maximum sensitivity.

Data Analysis

- Calibration Curve: Construct a calibration curve by plotting the peak area ratio of the
 Dimetridazole to the Dimetridazole-d3 against the concentration of the working standards.
- Quantification: Determine the concentration of Dimetridazole in the samples by interpolating their peak area ratios from the calibration curve.

Visualization of Experimental Workflow



The following diagram illustrates the general workflow for the analysis of Dimetridazole in biological samples using **Dimetridazole-d3** as an internal standard.



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Workflow for Dimetridazole analysis using a deuterated internal standard.

Conclusion

Dimetridazole-d3 is an indispensable tool for the accurate and reliable quantification of dimetridazole residues in various matrices. This guide provides researchers with the necessary information for its procurement and a detailed framework for its application in LC-MS/MS-based analytical methods. The provided workflow and experimental protocol can be adapted and validated for specific research needs, ensuring high-quality data in regulatory monitoring and food safety applications.

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